

etaconazole molecular weight and chemical formula

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Compound of Interest

Compound Name: Etaconazole

Cat. No.: B166602

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In-Depth Technical Guide: Etaconazole

For Researchers, Scientists, and Drug Development Professionals

This guide provides core physicochemical data for **Etaconazole**, a conazole fungicide. The information is presented to support research and development activities.

Physicochemical Properties of Etaconazole

The fundamental molecular characteristics of **Etaconazole** are summarized below. This data is essential for a variety of experimental and analytical procedures, including dosage calculations, structural analysis, and spectroscopic studies.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₅ Cl ₂ N ₃ O ₂	[1][2][3]
Molecular Weight	328.2 g/mol	[1]
Exact Mass	327.0541321 Da	[1][3]
CAS Registry Number	60207-93-4	[2][4]

Etaconazole is a member of the dioxolane class of compounds. Specifically, it is a 1,3-dioxolane substituted at position 2 by 2,4-dichlorophenyl and 1,2,4-triazol-1-ylmethyl groups,

and at position 4 by an ethyl group[1]. It was developed as a fungicide to control powdery mildew on various crops[1].

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References

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